

Core Mechanism of Action: The PROTAC-Induced Ternary Complex

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Compound of Interest

Compound Name: *E3 Ligase Ligand-linker Conjugate*
150
Cat. No.: B15620984

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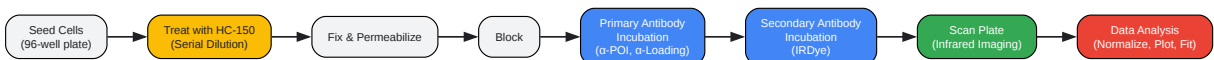
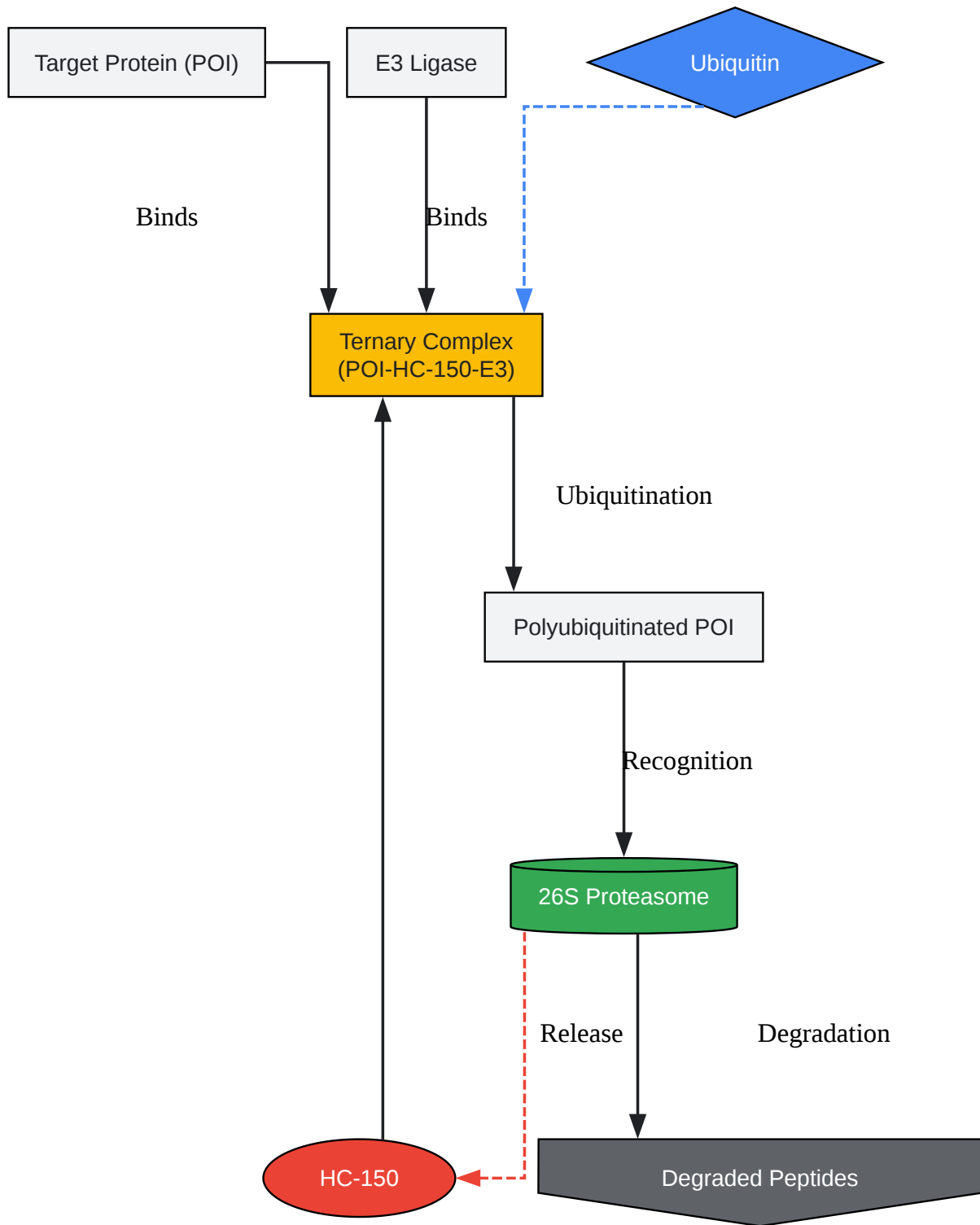
The fundamental mechanism of action for HC-150, like all PROTACs, revolves around the formation of a ternary complex. This complex consists of the target Protein of Interest (POI), the PROTAC molecule itself (HC-150), and an E3 ubiquitin ligase.

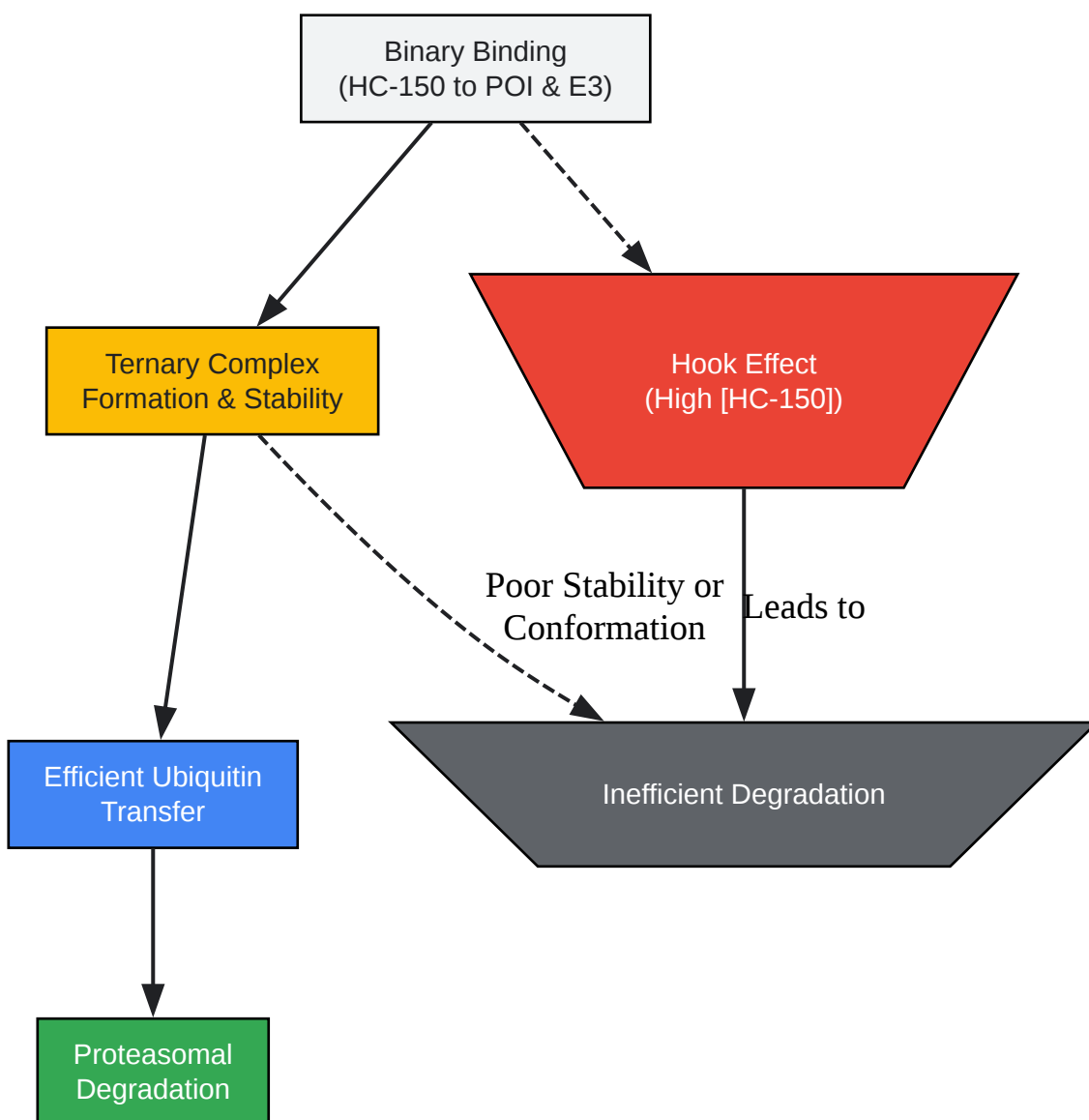
- **Binding to Target and E3 Ligase:** HC-150 possesses two distinct warheads connected by a chemical linker. One warhead binds to the POI, and the other binds to an E3 ubiquitin ligase (e.g., Cereblon (CRBN) or Von Hippel-Lindau (VHL)).
- **Ternary Complex Formation:** The simultaneous binding of HC-150 to both the POI and the E3 ligase brings these two proteins into close proximity, forming a transient ternary complex (POI-HC-150-E3 Ligase).
- **Ubiquitination of the Target Protein:** Once the ternary complex is formed, the E3 ligase facilitates the transfer of ubiquitin (a small regulatory protein) from a ubiquitin-conjugating enzyme (E2) to lysine residues on the surface of the POI. This process is repeated to form a polyubiquitin chain.
- **Proteasomal Degradation:** The polyubiquitin chain acts as a recognition signal for the 26S proteasome, the cell's primary protein degradation machinery. The proteasome recognizes,

unfolds, and degrades the polyubiquitinated POI into small peptides.

- **Catalytic Cycle:** After the POI is degraded, HC-150 is released and can bind to another POI and E3 ligase, initiating another cycle of degradation. This catalytic nature allows substoichiometric amounts of the PROTAC to induce significant degradation of the target protein.

Below is a diagram illustrating this catalytic cycle.





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